

Application Notes: Complexometric Titration of Calcium Using Patton-Reeder Indicator

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Calconcarboxylic acid*

Cat. No.: *B1221776*

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Introduction

Complexometric titration is a widely utilized analytical technique for the determination of metal ion concentrations. The titration of calcium ions (Ca^{2+}) with ethylenediaminetetraacetic acid (EDTA) is a classic example of this method, with applications in water hardness analysis, pharmaceutical quality control, food and beverage manufacturing, and biological sample analysis.[1][2] The Patton-Reeder (PR) indicator, also known as **calconcarboxylic acid**, is a highly specific metallochromic indicator used for the precise determination of calcium, particularly in the presence of magnesium.[3][4] This indicator provides a sharp and clear color change at the endpoint, enhancing the accuracy of the titration.[2][3]

Principle of the Method

The determination of calcium concentration via complexometric titration with EDTA and the Patton-Reeder indicator is based on the principles of chelation chemistry. EDTA, a hexadentate ligand, forms a highly stable, 1:1 complex with calcium ions.[2][5] The Patton-Reeder indicator also forms a complex with calcium ions, but this complex is less stable than the Ca-EDTA complex.[1]

The titration is performed under alkaline conditions (pH 12-14), which is crucial for two reasons.[3][6] Firstly, at this high pH, any magnesium ions present in the sample precipitate as magnesium hydroxide ($\text{Mg}(\text{OH})_2$), thus preventing their interference with the calcium determination.[1][7] Secondly, the optimal pH range for the Patton-Reeder indicator to exhibit a distinct color change is between 12 and 14.[3]

Initially, the Patton-Reeder indicator is added to the calcium-containing sample, forming a wine-red or pink/red Ca-Indicator complex.^{[1][3][4]} As the EDTA titrant is added, it first reacts with any free calcium ions. Near the endpoint, the EDTA begins to displace the indicator from the Ca-Indicator complex. At the endpoint, all calcium ions are complexed with EDTA, and the indicator is released in its free form, which is pure blue in color.^{[1][4]} The sharp transition from wine-red to blue signals the completion of the titration.

The overall reaction can be summarized as follows: Ca-Indicator (wine-red) + EDTA → Ca-EDTA + Indicator (blue)^{[1][4]}

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the complexometric titration of calcium using the Patton-Reeder indicator.

Table 1: Reagent Preparation and Specifications

Reagent	Preparation	Concentration (Typical)	Notes
EDTA Standard Solution	Dissolve a precise weight of dried disodium EDTA salt in deionized water in a volumetric flask.[1]	0.01 M to 0.025 M[1][8]	For low calcium concentrations, a more dilute EDTA solution (e.g., 0.0005 M) may be required. [1]
Patton-Reeder Indicator	Typically used as a solid triturate, a mixture of the indicator with an inert salt like sodium sulfate.[1][3] A common ratio is 1 part indicator to 100 parts sodium sulfate.[3][6]	Add approximately 0.1 g of the triturate per titration.[1]	The solid mixture is more stable than a solution.
Sodium Hydroxide (NaOH) Solution	Dissolve solid NaOH pellets in deionized water.	1 M to 8 M[1][8]	Used to adjust the sample pH to 12-14. This is a corrosive solution and should be handled with care.[1]

Table 2: Experimental Conditions and Endpoint

Parameter	Value/Description	Purpose
pH	12 - 14[3][6]	To precipitate Mg^{2+} as $Mg(OH)_2$ and ensure a sharp indicator color change.[1][7]
Initial Color	Wine-red or Pink/Red[1][3]	Formation of the Ca-Indicator complex.
Endpoint Color	Pure Blue[1][3][4]	All Ca^{2+} is complexed by EDTA, and the indicator is in its free form.
Stoichiometry	1:1 (Ca^{2+} :EDTA)[2]	Simplifies the calculation of the calcium concentration.

Experimental Protocols

1. Preparation of Reagents

- 0.01 M EDTA Standard Solution:
 - Dry approximately 3.72 g of analytical grade disodium EDTA dihydrate at 80°C for 2 hours and cool in a desiccator.
 - Accurately weigh the dried EDTA salt and dissolve it in deionized water.
 - Quantitatively transfer the solution to a 1 L volumetric flask and dilute to the mark with deionized water. Mix thoroughly.
- Patton-Reeder Indicator Triturate:
 - Grind 0.5 g of Patton-Reeder indicator with 50 g of anhydrous sodium sulfate using a mortar and pestle until a homogenous fine powder is obtained.[1]
 - Store in a dry, tightly sealed container.
- 8 M Sodium Hydroxide (NaOH) Solution:

- Carefully weigh 32 g of NaOH pellets.
- In a fume hood, slowly add the NaOH pellets to approximately 80 mL of deionized water in a beaker, stirring continuously to dissolve. The dissolution is highly exothermic.
- Once cooled to room temperature, transfer the solution to a 100 mL volumetric flask and dilute to the mark with deionized water.

2. Sample Preparation

- Obtain a representative sample containing calcium ions. The sample can be water, a dissolved solid, or a biological extract.
- If the sample is a solid, accurately weigh a suitable amount and dissolve it in an appropriate solvent (e.g., dilute acid), ensuring all calcium is in solution.
- Pipette a known volume (aliquot) of the sample solution into a 250 mL Erlenmeyer flask. For instance, use a 50 mL aliquot for water samples.^[1]
- Dilute the sample with approximately 50 mL of deionized water.

3. Titration Procedure

- Add 4 mL of 8 M NaOH solution to the sample in the Erlenmeyer flask.^[1] Swirl the flask and let it stand for about 5 minutes to allow for the precipitation of magnesium hydroxide.^[1]
- Add approximately 0.1 g of the Patton-Reeder indicator triturate to the flask and swirl until the indicator dissolves.^[1] The solution should turn a wine-red or pink/red color.^[1]
- Fill a burette with the standardized 0.01 M EDTA solution and record the initial volume.
- Titrate the sample with the EDTA solution under constant swirling. As the endpoint is approached, the color will start to show flashes of purple.
- Continue the titration dropwise until the color changes sharply from wine-red to a pure blue.^[1] This is the endpoint.
- Record the final volume of EDTA used.

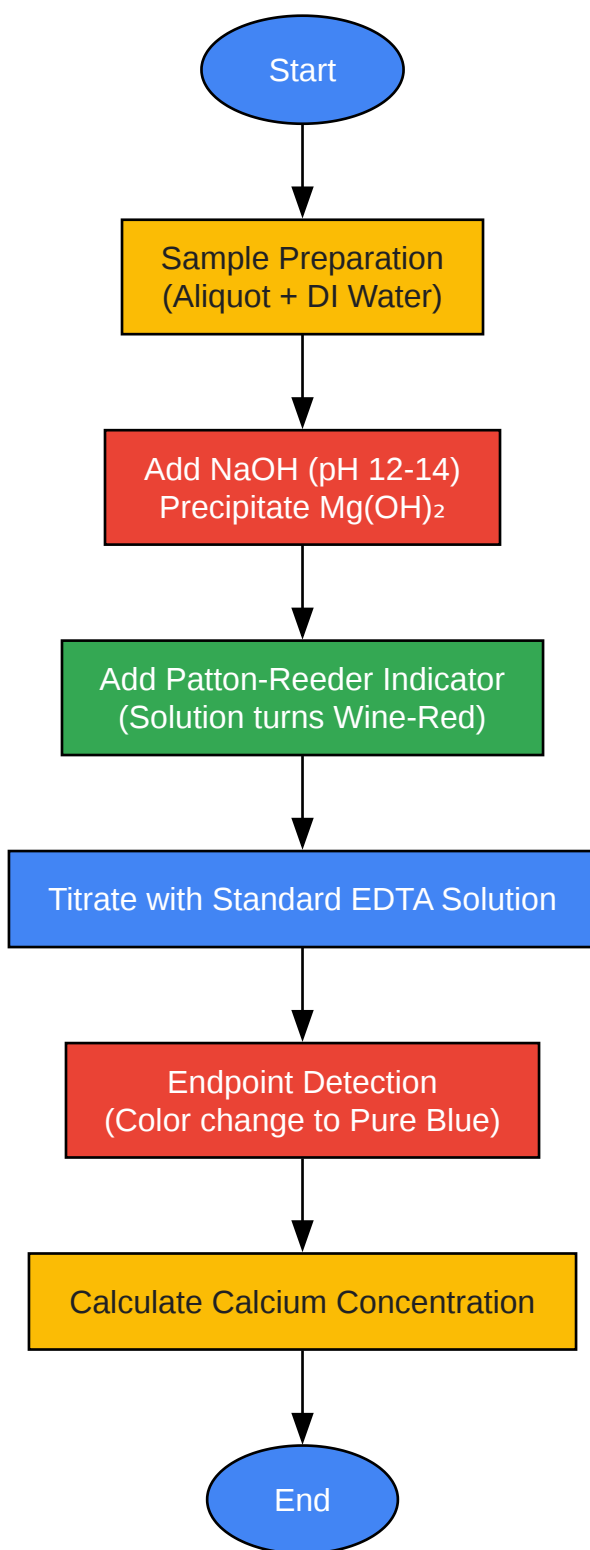
- Repeat the titration with at least two more aliquots of the sample solution to obtain concordant results (titration volumes agreeing within 0.1 mL).[1]

4. Calculation of Calcium Concentration

- Calculate the average volume of EDTA used from the concordant titration results.
- Determine the moles of EDTA used: $\text{Moles of EDTA} = \text{Molarity of EDTA (mol/L)} \times \text{Average Volume of EDTA (L)}$
- Based on the 1:1 stoichiometry of the Ca^{2+} -EDTA reaction, the moles of calcium in the sample aliquot are equal to the moles of EDTA used.[1] $\text{Moles of Ca}^{2+} = \text{Moles of EDTA}$
- Calculate the concentration of calcium in the original sample: $\text{Concentration of Ca}^{2+} \text{ (mol/L)} = \text{Moles of Ca}^{2+} / \text{Volume of sample aliquot (L)}$
- To express the concentration in other units, such as mg/L (ppm): $\text{Concentration of Ca}^{2+} \text{ (mg/L)} = \text{Concentration of Ca}^{2+} \text{ (mol/L)} \times \text{Molar mass of Ca (g/mol)} \times 1000 \text{ (mg/g)}$

Visualizations

Logical Workflow for Complexometric Titration of Calcium



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A flowchart illustrating the key steps in the complexometric titration of calcium.

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References

- 1. researchgate.net [researchgate.net]
- 2. gspchem.com [gspchem.com]
- 3. Complexometric Titration Indicators [delloyd.50megs.com]
- 4. Calconcarboxylic acid - Wikipedia [en.wikipedia.org]
- 5. mvgrchemistry.wordpress.com [mvgrchemistry.wordpress.com]
- 6. Preparation of Titration Indicators [dhanlaldelloyd.tripod.com]
- 7. Determining Calcium Ion Concentration in Water Chemistry Tutorial [ausetute.com.au]
- 8. titrations.info [titrations.info]
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